

Trichodesmine: A Comprehensive Technical Guide on its Chemical Structure and Physicochemical Properties

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Compound of Interest

Compound Name: *Trichodesmine*

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Introduction

Trichodesmine is a naturally occurring pyrrolizidine alkaloid found in various plant species, notably in the genus *Crotalaria*.^{[1][2]} As with many pyrrolizidine alkaloids, **Trichodesmine** is recognized for its potential toxicity, particularly its neurotoxic effects.^{[3][4]} An in-depth understanding of its chemical structure and physicochemical properties is paramount for researchers in the fields of toxicology, pharmacology, and drug development for predicting its biological activity, understanding its toxicokinetics, and for the development of potential therapeutic interventions or analytical detection methods. This technical guide provides a detailed overview of the chemical and physical characteristics of **Trichodesmine**, methods for its analysis, and a visualization of its metabolic activation pathway.

Chemical Structure and Identification

Trichodesmine is a macrocyclic diester pyrrolizidine alkaloid.^[5] Its core structure consists of a retronecine base esterified with a necic acid. The precise chemical identity of **Trichodesmine** is defined by its systematic IUPAC name, molecular formula, and various chemical identifiers.

Table 1: Chemical Identification of **Trichodesmine**

Identifier	Value	Reference
IUPAC Name	(1R,4R,5R,6R,16R)-5,6-dihydroxy-5,6-dimethyl-4-propan-2-yl-2,8-dioxo-13-azatricyclo[8.5.1.0 ^{13,16}]hexadec-10-ene-3,7-dione	[1][6]
Molecular Formula	C ₁₈ H ₂₇ NO ₆	[1][6][7]
Molecular Weight	353.4 g/mol	[1][2][6]
CAS Number	548-90-3	[1][6]
SMILES	<chem>CC(C)[C@H]1C(=O)O[C@@H]2CCN3[C@H]2C(=CC3)COC(=O)--INVALID-LINK--O)(C)O</chem>	[1][6]
InChI	InChI=1S/C18H27NO6/c1-10(2)13-15(20)25-12-6-8-19-7-5-11(14(12)19)9-24-16(21)18(4,23)17(13,3)22/h5,10,12-14,22-23H,6-9H2,1-4H3/t12-,13+,14-,17-,18+/m1/s1	[6]
InChIKey	SOODLZHDDSGRKL-FOOXYVKASA-N	[6]

Physicochemical Properties

The physicochemical properties of **Trichodesmine** are critical determinants of its absorption, distribution, metabolism, excretion, and toxicity (ADMET) profile. Key properties are summarized in the table below.

Table 2: Physicochemical Properties of **Trichodesmine**

Property	Value	Remarks	Reference
Melting Point	160-161 °C	Data from a source with conflicting molecular formula information.	[8]
pKa	7.07	Experimentally determined.	[3]
Partition Coefficient (LogP)	Higher than monocrotaline	Indicates greater lipophilicity. A specific experimental value is not readily available.	[3][9]
Water Solubility	Slightly soluble	Pyrrolizidine alkaloids are generally more soluble in dilute acids and polar organic solvents like methanol.	[10][11]
Aqueous Half-life of Dehydrotrichodesmine	5.4 seconds	Significantly longer than that of dehydromonocrotaline (3.4 seconds).	[3][9]

Experimental Protocols

Detailed experimental protocols for the determination of all physicochemical properties of **Trichodesmine** are not readily available in a single source. However, general methodologies applicable to pyrrolizidine alkaloids can be adapted.

Determination of n-Octanol:Water Partition Coefficient (LogP)

A miniaturized shake-flask method is a common technique for the experimental determination of the LogP of pyrrolizidine alkaloids.[12][13][14]

- **Preparation of Phases:** Prepare n-octanol and water phases that are mutually saturated by vigorously mixing equal volumes of the two solvents and allowing them to separate for at least 24 hours.
- **Standard Solutions:** Prepare a stock solution of **Trichodesmine** in the aqueous phase.
- **Partitioning:** In a suitable vial, mix a known volume of the **Trichodesmine** aqueous solution with a known volume of the n-octanol.
- **Equilibration:** Shake the vial for a sufficient time to allow for the partitioning equilibrium to be reached.
- **Phase Separation:** Centrifuge the vial to ensure complete separation of the aqueous and organic phases.
- **Quantification:** Carefully sample both the aqueous and organic phases and determine the concentration of **Trichodesmine** in each phase using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometric (MS) detection.
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration of **Trichodesmine** in the n-octanol phase to its concentration in the aqueous phase. LogP is the base-10 logarithm of P.

Analysis by High-Performance Liquid Chromatography (HPLC)

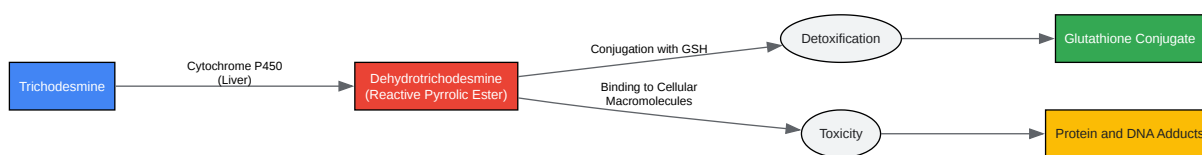
HPLC is a standard technique for the separation and quantification of **Trichodesmine**.^[5]^[15]

- **Sample Preparation:** Extract **Trichodesmine** from the matrix (e.g., plant material, biological fluid) using a suitable solvent, often an acidified aqueous solution or methanol.^[11]^[15] Solid-phase extraction (SPE) can be used for sample cleanup and concentration.^[15]
- **Chromatographic System:**
 - **Column:** A reversed-phase C18 column is commonly used.^[5]

- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium formate) and an organic modifier (e.g., acetonitrile or methanol) is typically employed.[5][15]
- Detector: A UV detector set at approximately 220 nm or a mass spectrometer for more selective and sensitive detection.[5]
- Analysis: Inject the prepared sample into the HPLC system. Identify and quantify **Trichodesmine** by comparing its retention time and detector response to that of a certified reference standard.

Metabolic Activation and Toxicity Pathway

The toxicity of **Trichodesmine** is primarily due to its metabolic activation in the liver.[3][16] The following diagram illustrates the key steps in this process.



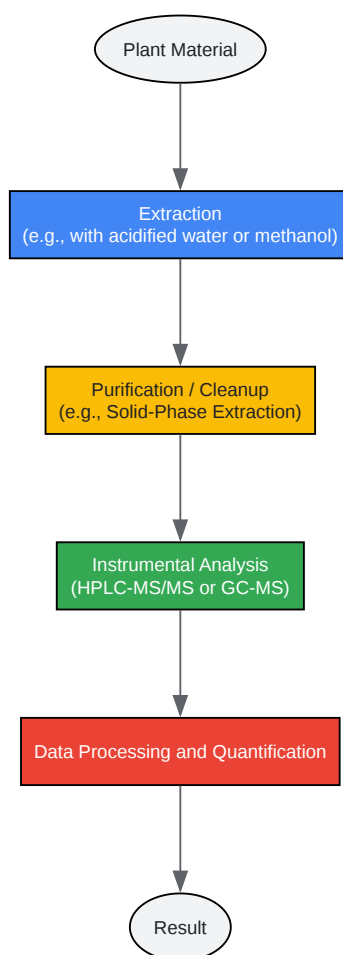
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Caption: Metabolic activation pathway of **Trichodesmine**.

The greater lipophilicity of **Trichodesmine** compared to other pyrrolizidine alkaloids like monocrotaline allows for greater penetration into the brain, contributing to its neurotoxicity.[3][4] Furthermore, steric hindrance in the dehydro**trichodesmine** molecule results in a greater resistance to hydrolysis, leading to a longer half-life and allowing more of the reactive metabolite to be distributed to target organs.[3]

Experimental Workflow for Analysis

A typical workflow for the analysis of **Trichodesmine** from a plant matrix involves extraction, purification, and instrumental analysis.



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Caption: General workflow for **Trichodesmine** analysis.

Conclusion

This technical guide has summarized the key chemical and physicochemical properties of **Trichodesmine**, providing a foundation for researchers working with this compound. The provided data, protocols, and pathway visualizations are intended to facilitate further investigation into its toxicological profile and potential pharmacological applications. A thorough understanding of these fundamental characteristics is essential for advancing research and ensuring safety in the handling and study of **Trichodesmine**.

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